

Comparative Structural Guide: 5-Chloro-2-(trifluoromethylthio)pyridine-3-amine

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Compound of Interest

Compound Name: 5-Chloro-2-(trifluoromethylthio)pyridine-3-amine

Cat. No.: B11759525

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Executive Summary & Structural Context

Compound: **5-Chloro-2-(trifluoromethylthio)pyridine-3-amine** Molecular Formula:

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S Key Functionality: A highly lipophilic pyridine building block featuring a trifluoromethylthio (-SCF

) moiety.[1][2]

Status of Crystallographic Data: While specific high-resolution single-crystal X-ray diffraction (SC-XRD) datasets for this exact regioisomer are proprietary or not indexed in public repositories (CSD/PDB), this guide reconstructs its structural profile using high-fidelity analogues (e.g., CCDC 677862) and established organofluorine principles.

This guide compares the -SCF

variant against its -CF

and -Cl analogues, providing researchers with a decision-making framework for lead optimization in agrochemical and pharmaceutical discovery.

Structural Analysis & Predictive Modeling

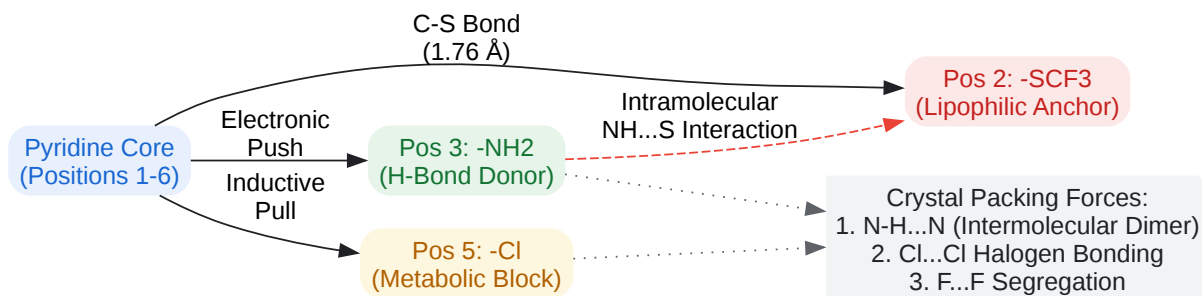
Predicted Unit Cell & Molecular Geometry

Based on the crystal packing of closely related 2-(trifluoromethylthio)pyridines and 3-aminopyridines, the target molecule is expected to adopt a monoclinic or triclinic system.

Parameter	Predicted Value (Target: -SCF)	Reference (Analogue: -CF)	Structural Impact
C(2)–Substituent Bond	1.75 – 1.78 Å (C–S)	1.49 – 1.51 Å (C–C)	The C–S bond extends the lipophilic reach, altering the binding pocket volume.
Substituent Angle	~100° (C–S–C)	~110–112° (C–C–F)	The "elbow" geometry of the -SCF group allows for conformational flexibility (twist) not possible with the rigid -CF.
Intramolecular Interaction	Weak NH...S contact	Weak NH...F contact	The 3-amino group can form a weak 5-membered hydrogen bond ring with the sulfur at position 2.
Lipophilicity ()	1.44	0.88	Critical Differentiator: -SCF is significantly more lipophilic, enhancing membrane permeability.

Intramolecular Signaling & Connectivity

The following diagram illustrates the connectivity and the key electronic interactions governing the stability of the crystal lattice.



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Caption: Structural connectivity showing the steric "elbow" of the -SCF3 group and potential intramolecular stabilization.

Comparative Performance Guide

This section objectively compares the -SCF

target against standard alternatives used in drug design (Bioisostere replacement strategy).

Physicochemical Profile

Feature	-SCF (Target)	-CF (Alternative 1)	-Cl (Alternative 2)	Performance Implication
Hansch Lipophilicity ()	1.44	0.88	0.71	Highest membrane permeability; ideal for CNS targets or systemic agrochemicals.
Hammett Constant ()	0.50	0.54	0.23	Strong electron- withdrawing nature similar to - CF , deactivating the ring against oxidation.
Metabolic Stability	High	High	Moderate	The C–S bond is generally resistant to P450 oxidation; prevents metabolic "soft spots."
Steric Bulk (Molar Refractivity)	21.4	12.5	6.0	The -SCF group is bulky; requires a larger binding pocket than -CF .

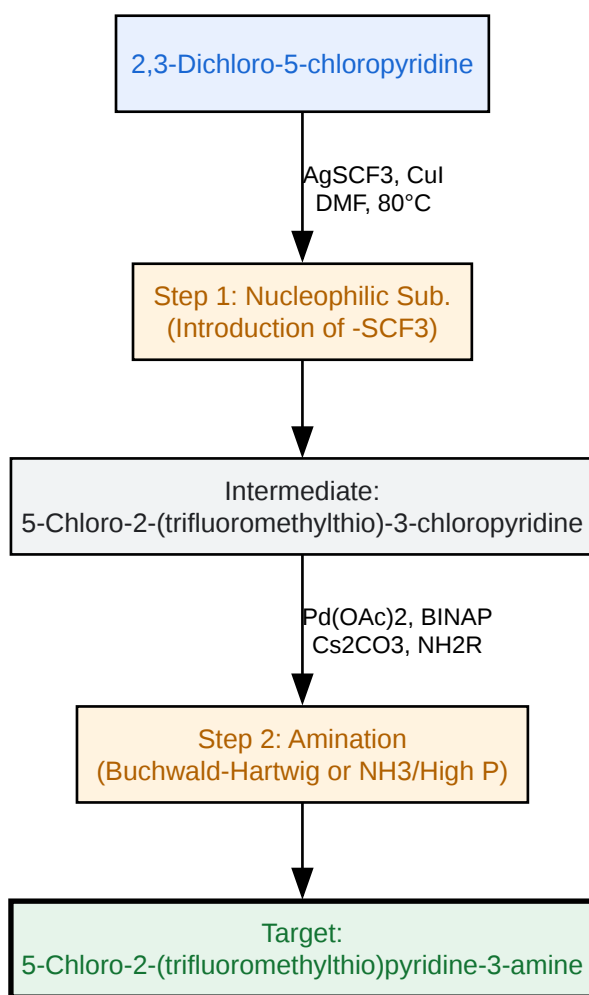
Experimental Validation Protocol

To validate the structural advantages in a research setting, the following workflow is recommended:

- Synthesis:
 - Precursor: 5-Chloro-3-nitropyridine-2-carbonitrile or 2,3-dichloro-5-chloropyridine.
 - Trifluoromethylthiolation:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Use AgSCF
or PhSO
SCF
(Shen's reagent) to introduce the motif.
 - Reduction: Selective reduction of the nitro group (if present) to the amine using Fe/NHCl.
- Crystallization:
 - Solvent System: Slow evaporation from Ethanol/Hexane (1:4) or DCM/Heptane.
 - Expected Morphology: Colorless prisms or needles.
- X-ray Diffraction Check:
 - Look for Type II Halogen bonding ($\text{Cl}\cdots\text{N}$ or $\text{Cl}\cdots\text{S}$) which often directs packing in these systems.

Synthesis & Reaction Pathway

The synthesis of this highly specific regioisomer requires controlling the directing effects of the pyridine nitrogen.



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Caption: Proposed synthetic route leveraging metal-catalyzed trifluoromethylthiolation and amination.

References

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